

physical properties of 3-Nitroanisole (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitroanisole

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A Technical Guide to the Physical Properties of 3-Nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Nitroanisole** (CAS No. 555-03-3), a significant intermediate in the synthesis of pharmaceuticals and other fine chemicals. Accurate knowledge of its physical constants, such as melting and boiling points, is crucial for its handling, purification, and use in synthetic protocols. This document outlines these properties and provides detailed experimental methodologies for their determination.

Physical Properties of 3-Nitroanisole

3-Nitroanisole is an aromatic compound that typically appears as a pale yellow solid at room temperature.^{[1][2]} It is characterized by the presence of a methoxy group (-OCH₃) and a nitro group (-NO₂) attached to a benzene ring at positions 1 and 3, respectively.^[1]

The melting and boiling points of **3-Nitroanisole** have been determined and reported across various chemical literature and databases. A summary of these values is presented below.

Physical Property	Reported Value	Conditions
Melting Point	36 - 38 °C	Ambient Pressure
32 - 35 °C	Ambient Pressure	
39 °C	Ambient Pressure	
Boiling Point	258 °C	760 mmHg
256.3 °C	760 mmHg	
121 - 123 °C	8 mmHg	

Note: Variations in reported melting point ranges can be attributed to differences in sample purity and experimental technique.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the accurate determination of the melting and boiling points of **3-Nitroanisole**.

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. This procedure is a common and reliable method for determining this property and assessing the purity of a sample.[\[7\]](#)[\[8\]](#)

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt, or Thiele tube)
- Capillary tubes (sealed at one end)
- **3-Nitroanisole** sample (finely powdered)
- Mortar and pestle (optional)
- Spatula
- Thermometer (calibrated)

- Heating medium (silicone oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the **3-Nitroaniso**le sample is placed on a clean, dry surface. If the crystals are not fine, they should be gently crushed to a fine powder using a spatula or a mortar and pestle.[9]
- Packing the Capillary Tube: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the closed end.[8][10] This process is repeated until a packed column of 2-3 mm in height is achieved. A densely packed sample is crucial for accurate measurement.[7]
- Apparatus Setup:
 - Digital Apparatus (e.g., DigiMelt): The packed capillary tube is placed into the heating block of the apparatus.[7]
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb.[10] The assembly is then inserted into a Thiele tube containing heating oil, ensuring the rubber band remains above the oil level.[11]
- Determination:
 - A preliminary, rapid heating is performed to find an approximate melting range.[8]
 - A second, fresh sample is prepared. The apparatus is heated rapidly to about 15-20 °C below the approximate melting point.
 - The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.[8]
- Data Recording: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.[7] A narrow melting range (0.5-1.5 °C) is indicative of a pure sample.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[12] The following micro method is suitable when only a small amount of the liquid sample is available.

Apparatus and Materials:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire
- Heating apparatus (e.g., Thiele tube with heating oil or a metal heating block)
- **3-Nitroanisole** sample

Procedure:

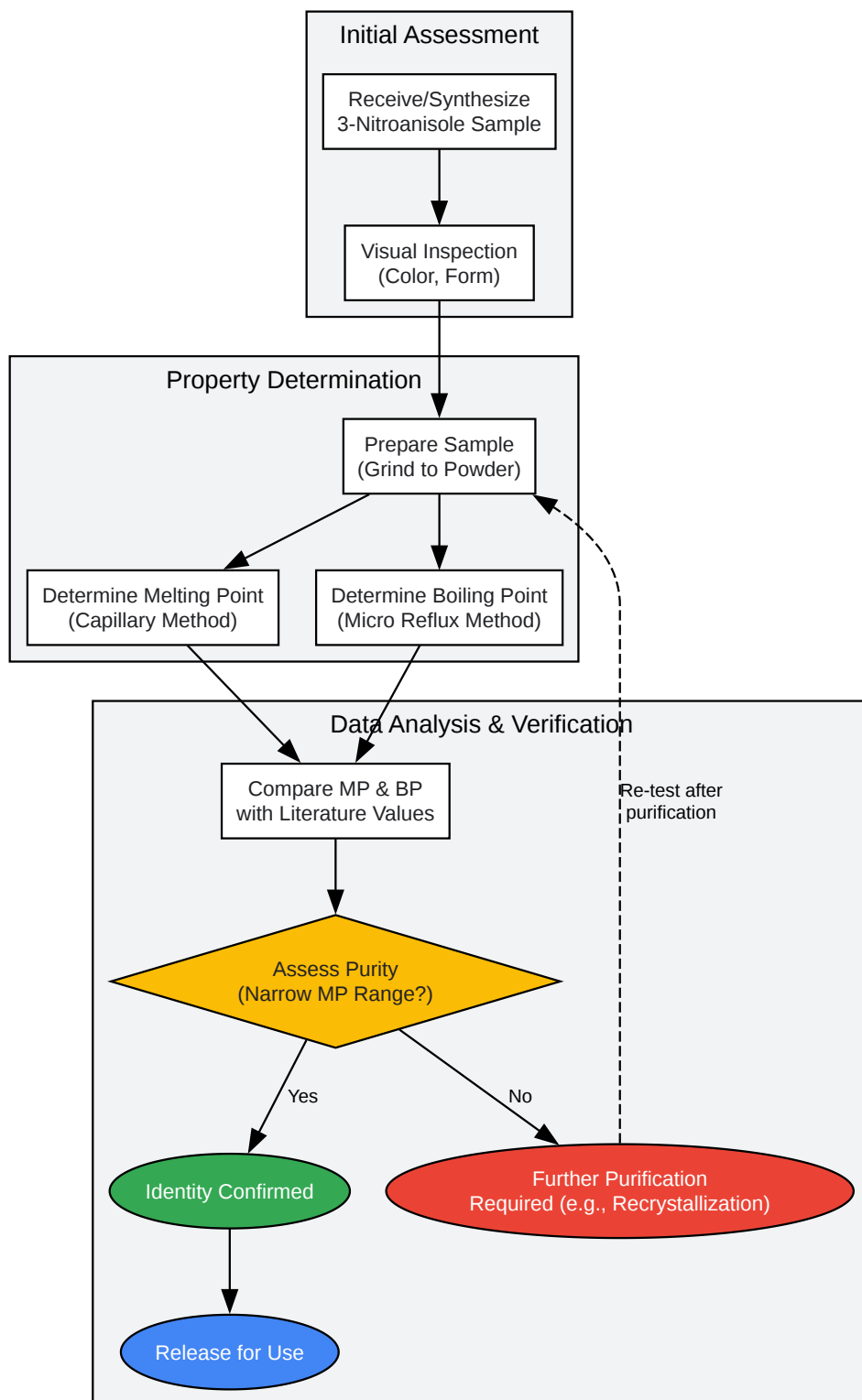
- Sample Preparation: Approximately 0.5 mL of molten **3-Nitroanisole** is placed into a small test tube.
- Capillary Inversion: A capillary tube, with its sealed end up, is placed into the test tube containing the sample.^[13]
- Apparatus Assembly: The test tube is attached to a thermometer with a rubber band, aligning the sample with the thermometer bulb.^[13]
- Heating: The assembly is immersed in a heating bath (Thiele tube or heating block). Heating is commenced gently.^[13]
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is approached and exceeded, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
^{[11][14]}

- **Data Recording:** At this point, heating is discontinued. The liquid will begin to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the cooling liquid is drawn up into the capillary tube.^{[11][13]} This is the point where the external pressure equals the vapor pressure of the liquid. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.^[14]

Logical Workflow Visualization

The following diagram illustrates a standard workflow for the physical characterization of a newly synthesized or received batch of **3-Nitroanisole**, ensuring its identity and purity before use in further applications.

Workflow for Physical Characterization of 3-Nitroanisole

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Caption: Workflow for the physical characterization and purity assessment of a **3-Nitroanisole** sample.

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- To cite this document: BenchChem. [physical properties of 3-Nitroanisole (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147296#physical-properties-of-3-nitroanisole-melting-point-boiling-point]

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